

An In-depth Technical Guide to the Chemical Structure of Curdione

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Compound of Interest

Compound Name: Curdione

Cat. No.: B1252672

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Curdione**. It includes detailed experimental protocols for its isolation and structural elucidation, along with a summary of its known signaling pathways, to support further research and development.

Chemical Identity and Properties

Curdione is a sesquiterpenoid belonging to the germacrane class, characterized by a ten-membered carbon ring.^[1] It is a major bioactive component isolated from the essential oils of various Curcuma species, including Curcuma wenyujin and Curcuma zedoaria.^{[2][3][4]}

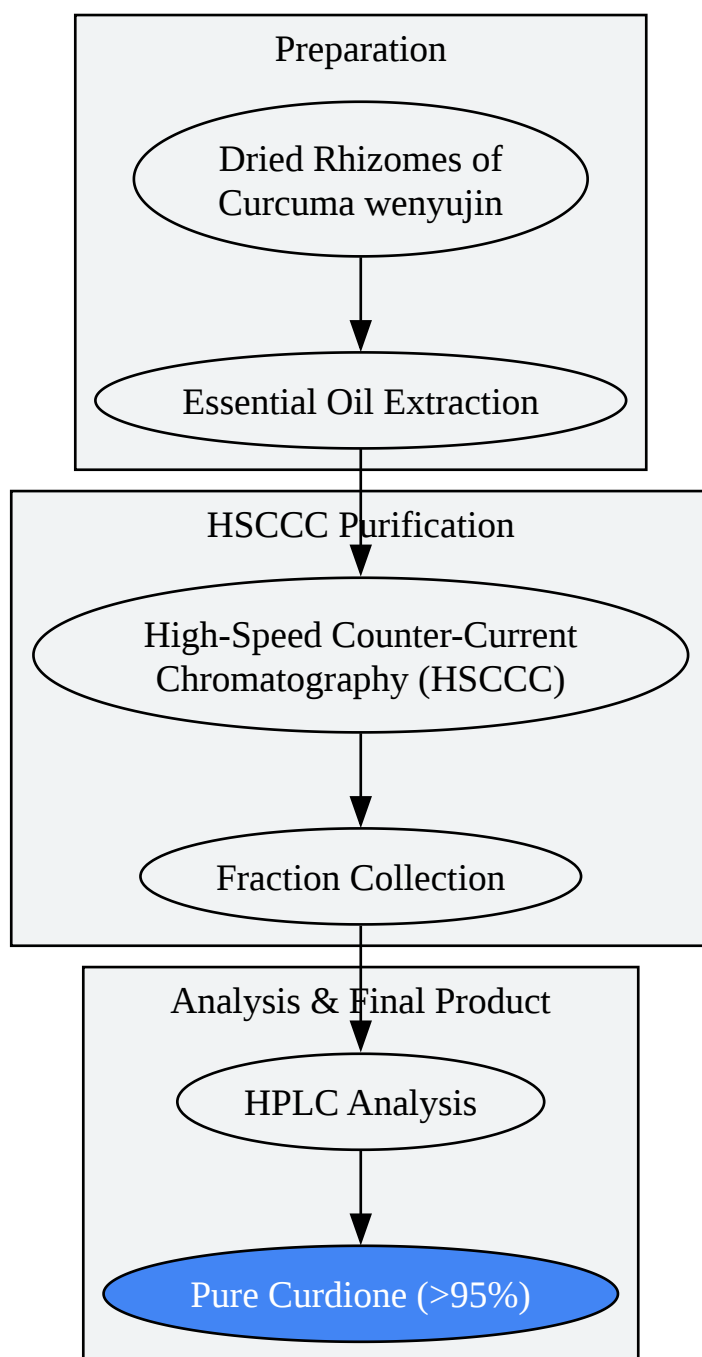
Identifier	Value
IUPAC Name	(3S,6E,10S)-6,10-Dimethyl-3-(propan-2-yl)cyclodec-6-ene-1,4-dione ^{[2][3]}
Molecular Formula	C ₁₅ H ₂₄ O ₂ ^{[3][5]}
Molecular Weight	236.35 g/mol ^{[2][5]}
CAS Number	13657-68-6 ^{[1][2][3]}
Synonyms	(+)-Curdione, Germacr-1(10)-ene-5,8-dione ^[3] ^[6]

Experimental Protocols

A common method for the isolation and purification of **Curdione** from the essential oil of *Curcuma wenyujin* rhizomes is High-Speed Counter-Current Chromatography (HSCCC).^{[7][8]}

Protocol: High-Speed Counter-Current Chromatography (HSCCC)^{[7][8]}

- **Sample Preparation:** The essential oil is extracted from the dried rhizomes of *Curcuma wenyujin*.
- **Solvent System:** A two-phase solvent system is prepared, typically consisting of petroleum ether-ethanol-diethyl ether-water in a 5:4:0.5:1 (v/v) ratio.
- **HSCCC Operation:**
 - The HSCCC instrument is filled with the upper phase (stationary phase).
 - The apparatus is rotated at a high speed while the lower phase (mobile phase) is pumped through the column.
 - Once hydrodynamic equilibrium is reached, the essential oil sample is injected.
- **Elution and Fraction Collection:** The elution is performed in a tail-to-head mode. Fractions are collected at regular intervals.
- **Analysis:** The collected fractions are analyzed by High-Performance Liquid Chromatography (HPLC) to identify those containing pure **Curdione**.
- **Yield:** This method has been shown to yield 93 mg of **Curdione** with over 95% purity from 658 mg of essential oil.^[7]



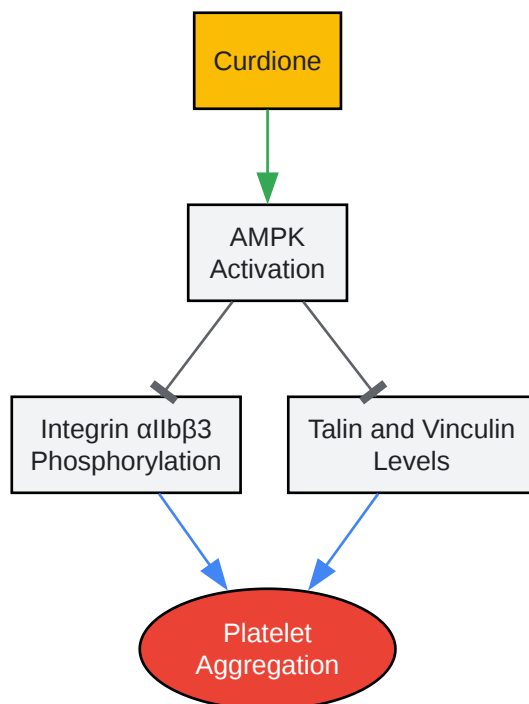
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Caption: Synergistic Apoptotic Pathway of **Curdione** and Docetaxel in TNBC.

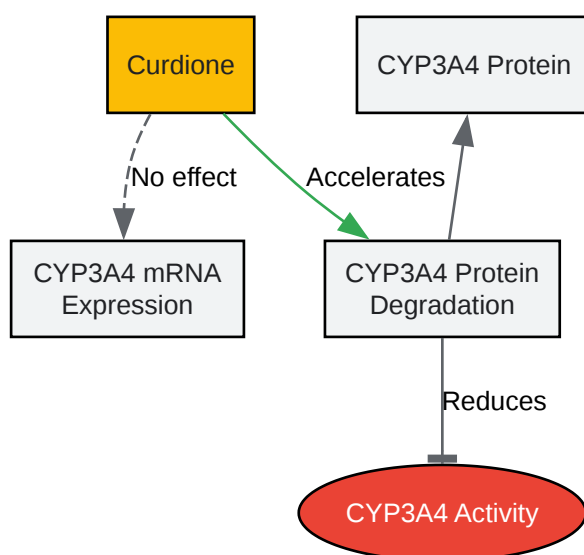
Curdione inhibits thrombin-induced platelet aggregation. This effect is mediated by the regulation of the AMP-activated protein kinase (AMPK) pathway.

Signaling Pathway: **Curdione** in Platelet Aggregation

[3]**Curdione** activates AMPK, which leads to the inhibition of integrin $\alpha\text{IIb}\beta 3$ phosphorylation and a decrease in the levels of talin and vinculin, ultimately inhibiting platelet aggregation.

Curdione's Anti-Platelet Aggregation Pathway

Mechanism of Curdione-Induced Inhibition of Platelet Aggregation



Curdione's Post-Translational Regulation of CYP3A4

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